Technical Guide: Spectroscopic Characterization of 3-Methylazepane Hydrochloride

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Compound of Interest

Compound Name:	*3-Methylazepane hydrochloride*
CAS No.:	*1798010-22-6*
Cat. No.:	*B1430492*

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Abstract: This technical guide provides an in-depth analysis of the essential spectroscopic data for **3-Methylazepane hydrochloride** (CAS: 1798010-22-6), a key heterocyclic building block in medicinal chemistry and drug development.[1][2] The unique conformational flexibility of the seven-membered azepane ring makes rigorous structural confirmation paramount.[1] This document details the interpretation of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, supported by field-proven experimental protocols. The causality behind instrumental choices and data interpretation is explained to ensure scientific integrity and reproducibility for researchers and drug development professionals.

Introduction: The Azepane Scaffold in Modern Chemistry

The azepane ring, a seven-membered nitrogen-containing heterocycle, is a privileged scaffold in pharmaceutical design.[1][3] Its non-planar and flexible nature provides access to a broad three-dimensional chemical space, often leading to compounds with unique bioactivities.[1][2] **3-Methylazepane hydrochloride** serves as a crucial intermediate, offering a chiral center and a reactive amine for further functionalization. Accurate and comprehensive characterization is

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the foundational step for its use in synthesis. This guide establishes a baseline for its analytical profile using cornerstone spectroscopic techniques.

The molecular structure, presented below, is key to understanding the data that follows. The numbering convention used throughout this guide is specified in the diagram.

Caption: Structure of **3-Methylazepane hydrochloride** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of organic molecules. For **3-Methylazepane hydrochloride**, both ^{1}H and ^{13}C NMR are required for unambiguous structural confirmation.

Interpretation of NMR Data

The protonated nitrogen atom significantly influences the electronic environment of adjacent protons and carbons. In the ^{1}H NMR spectrum, this results in a downfield shift for protons on C2 and C7 due to the inductive effect of the positive charge. The ^{13}C spectrum shows a similar deshielding effect for the corresponding carbons.

- ^{1}H NMR Insights: The spectrum, acquired in D_2O, shows a complex multiplet pattern for the ring methylene protons due to overlapping signals and the ring's conformational flexibility.[4] The methyl group (C8) protons appear as a multiplet due to coupling with the C3 methine proton. The protons on C2 and C7, being adjacent to the ammonium center, are the most deshielded of the ring protons.[4]

- ^{13}C NMR Insights: The spectrum clearly resolves all seven carbon atoms of the azepane ring and the methyl group. The carbons adjacent to the nitrogen (C2 and C7) are shifted downfield to ~55-60 ppm. The unique methine carbon (C3) is identifiable, as is the upfield methyl carbon (C8) at approximately 18.2 ppm.[4]

Summary of NMR Data

The following table summarizes the key NMR assignments for **3-Methylazepane hydrochloride**.

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Technique	Atom No.	Chemical Shift (δ, ppm)	Description
^{1}H NMR	C8-H$_3$	1.45–1.60	Multiplet
(400 MHz, D$_2$O)	C2, C4-C7-H$_2$	2.70–3.10	Multiplet
C3-H	3.30–3.50	Multiplet	
^{13}C NMR	C8	18.2	Methyl carbon
(100 MHz, D$_2$O)	C4, C5, C6	25.4, 28.7, 32.1	Methylene carbons
C3	54.9	Methine carbon	
C2, C7	60.2	Nitrogen-adjacent carbons	
Data sourced from Benchchem.[4]			

Protocol for NMR Data Acquisition

This protocol ensures high-quality, reproducible data for structural verification.

Objective: To acquire ^{1}H and ^{13}C NMR spectra for **3-Methylazepane hydrochloride**.

Methodology:

- Sample Preparation: Weigh approximately 10-15 mg of **3-Methylazepane hydrochloride** and dissolve it in ~0.7 mL of Deuterium Oxide (D$_2$O). Rationale: D$_2$O is chosen as the solvent due to the compound's high polarity as a hydrochloride salt and to avoid a large interfering solvent signal from water protons.
- Instrument Setup:
  - Use a 400 MHz (or higher) NMR spectrometer.
  - Tune and shim the probe for the D$_2$O sample to ensure optimal magnetic field homogeneity.

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- Maintain a constant sample temperature, typically 298 K (25 °C).

- ^{1}H NMR Acquisition:
  - Acquire a standard single-pulse ^{1}H spectrum.
  - Use a spectral width of approximately 16 ppm.
  - Apply a 30-degree pulse angle with a relaxation delay of 2 seconds.
  - Collect at least 16 scans for a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum using a standard pulse program (e.g., zgpg30).
  - Use a spectral width of approximately 240 ppm.
  - Collect a minimum of 1024 scans, as ^{13}C has a low natural abundance.
- Data Processing:
  - Apply Fourier transformation to the acquired FIDs.
  - Phase and baseline correct the spectra.
  - Calibrate the ^{1}H spectrum to the residual HDO signal (approx. 4.79 ppm). Calibrate the ^{13}C spectrum accordingly.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. For **3-Methylazepane hydrochloride**, it is particularly useful for confirming the presence of the ammonium salt and the aliphatic C-H bonds.

Interpretation of IR Data

The IR spectrum is characterized by a few key absorption bands. The most prominent feature is a very broad and strong band in the 2500–3000 cm^{-1} region, which is indicative of the N-H

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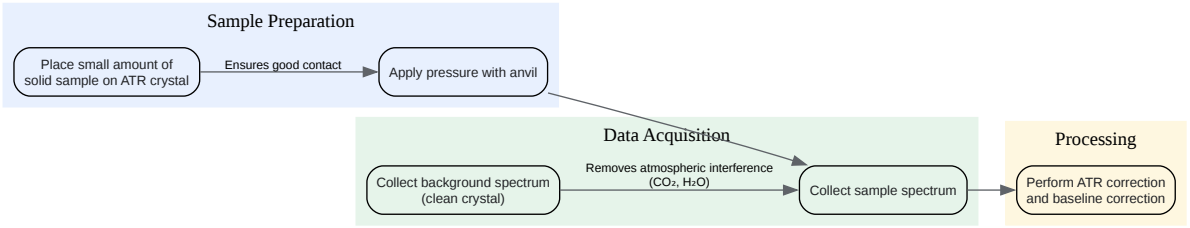
stretching vibrations of the secondary ammonium cation ($R_2NH_2^+$).[4] This broadness arises from extensive hydrogen bonding in the solid state. The spectrum also displays characteristic C-H bending vibrations for the methyl and methylene groups.[4]

Summary of IR Data

Frequency Range (cm^{-1})	Vibration Type	Functional Group
2500–3000	N–H Stretch	Secondary Ammonium ($R_2NH_2^+$)
1450–1480	C–H Bend	Methyl and Methylene
750–800	C–Cl Stretch	Hydrochloride Counterion
Data sourced from Benchchem.[4]		

Protocol for IR Data Acquisition

The Attenuated Total Reflectance (ATR) method is recommended for its simplicity and minimal sample preparation.



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- 1. lifechemicals.com [lifechemicals.com]
- 2. research.manchester.ac.uk [research.manchester.ac.uk]
- 3. researchgate.net [researchgate.net]
- 4. benchchem.com [benchchem.com]
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